

Application Notes and Protocols for Strontium Sulfide in Electroluminescent Devices

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Compound of Interest

Compound Name: Strontium sulfide

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Introduction

Strontium sulfide (SrS) is an inorganic compound that has garnered significant interest as a host material for phosphors in electroluminescent (EL) devices. Its wide bandgap and ability to host various luminescent activators, particularly rare-earth elements, make it a versatile material for producing a range of emission colors. This document provides detailed application notes and experimental protocols for the synthesis of SrS-based phosphors and the fabrication of Alternating Current Thin-Film Electroluminescent (ACTFEL) devices.

Application Notes

SrS-based phosphors are primarily utilized in the emissive layer of ACTFEL devices, which are known for their high brightness, long operational life, and durability, making them suitable for applications in demanding environments such as automotive displays, industrial control panels, and medical instrumentation. The emission color of the SrS phosphor is tuned by introducing specific dopants. Cerium (Ce^{3+}) doping typically results in a blue-green emission, while europium (Eu^{2+}) doping produces a reddish-orange to red emission. Co-doping with other elements can be used to modify the emission characteristics, such as improving color purity or shifting the emission wavelength. For instance, co-doping SrS:Ce with potassium (K) or SrS:Cu with silver (Ag) has been shown to enhance blue emission characteristics.

The performance of SrS-based EL devices is critically dependent on the crystallinity and purity of the phosphor layer, as well as the overall device architecture. The choice of deposition technique for the thin films, such as electron beam evaporation or sputtering, and post-deposition annealing processes play a crucial role in optimizing device performance.

Quantitative Data Presentation

The performance of SrS-based electroluminescent devices can be quantified by several key metrics, including luminance, luminous efficiency, and CIE chromaticity coordinates. The following tables summarize reported performance data for various SrS-based EL devices.

Dopant/Co-dopant	Device Type	Luminance (cd/m ²)	Luminous Efficiency	CIE Coordinate s (x, y)	Reference
Ce ³⁺ , K ⁺	ACTFEL	900 (at 1 kHz)	0.44 lm/W	White	[1]
Ce ³⁺	ACTFEL	51 (at 60 Hz)	0.22 lm/W	Not Specified	[2]
Cu ²⁺ , Ag ⁺	ACTFEL	580	Not Specified	(0.20, 0.29)	[3]
Cu ²⁺	ACTFEL	60,000 (6 cd/cm ²)	Not Specified	(0.17, 0.24)	
Cu ²⁺ , F ⁻	ACTFEL	Not Specified	Not Specified	(0.25, 0.27)	[4]

Experimental Protocols

Protocol 1: Solid-State Synthesis of SrS:Eu²⁺ Phosphor

This protocol describes a typical solid-state reaction method for synthesizing Europium-doped **Strontium Sulfide** powder.

Materials:

- Strontium carbonate (SrCO₃)
- Europium(III) oxide (Eu₂O₃)

- Sulfur (S)
- Ammonium chloride (NH₄Cl) as a flux

Equipment:

- Alumina crucible with lid
- Tube furnace with gas flow control
- Ball mill or agate mortar and pestle

Procedure:

- **Precursor Preparation:** Stoichiometric amounts of SrCO₃, Eu₂O₃, and excess sulfur are weighed and thoroughly mixed. A small amount of NH₄Cl (typically 1-5 wt%) is added as a flux to promote the reaction.
- **Grinding:** The mixture is ground for 1-2 hours using a ball mill or an agate mortar and pestle to ensure homogeneity.
- **First Sintering (Sulfurization):** The ground powder is placed in an alumina crucible and heated in a tube furnace under a constant flow of a reducing atmosphere (e.g., 5% H₂ in N₂ or Ar) at 900-1100°C for 2-4 hours. This step converts the strontium carbonate to **strontium sulfide** and reduces Eu³⁺ to Eu²⁺.
- **Cooling and Grinding:** The furnace is cooled down to room temperature under the reducing atmosphere. The sintered cake is then ground again to a fine powder.
- **Second Sintering (Crystallization):** The powder is subjected to a second sintering step under the same reducing atmosphere at a slightly higher temperature (1000-1200°C) for 2-4 hours to improve the crystallinity of the phosphor.
- **Final Processing:** After cooling, the synthesized SrS:Eu²⁺ phosphor powder is washed with a suitable solvent (e.g., deionized water and ethanol) to remove any unreacted starting materials and flux residues, followed by drying in a vacuum oven.

Protocol 2: Fabrication of a SrS:Ce³⁺ ACTFEL Device via Electron Beam Evaporation

This protocol outlines the fabrication of a standard double-insulating ACTFEL device structure using electron beam evaporation for the phosphor layer deposition.

Materials and Equipment:

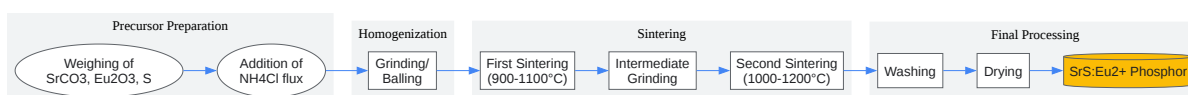
- Indium Tin Oxide (ITO) coated glass substrate
- SrS:Ce³⁺ phosphor target
- Dielectric material targets (e.g., Al₂O₃, Y₂O₃, or BaTiO₃)
- Aluminum (Al) for the top electrode
- Electron beam evaporation system with multiple crucibles
- Sputtering system (for dielectric and electrode layers, optional)
- Annealing furnace

Procedure:

- **Substrate Cleaning:** The ITO-coated glass substrate is sequentially cleaned in an ultrasonic bath with acetone, isopropanol, and deionized water, and then dried with nitrogen gas.
- **Deposition of the First Insulating Layer:** A thin film of a dielectric material (e.g., Al₂O₃), typically 200-300 nm thick, is deposited onto the ITO-coated side of the substrate using sputtering or electron beam evaporation.
- **Deposition of the SrS:Ce³⁺ Phosphor Layer:** The SrS:Ce³⁺ phosphor layer is deposited onto the first insulating layer using electron beam evaporation.
 - **Deposition Parameters:**
 - Substrate Temperature: 200-400°C

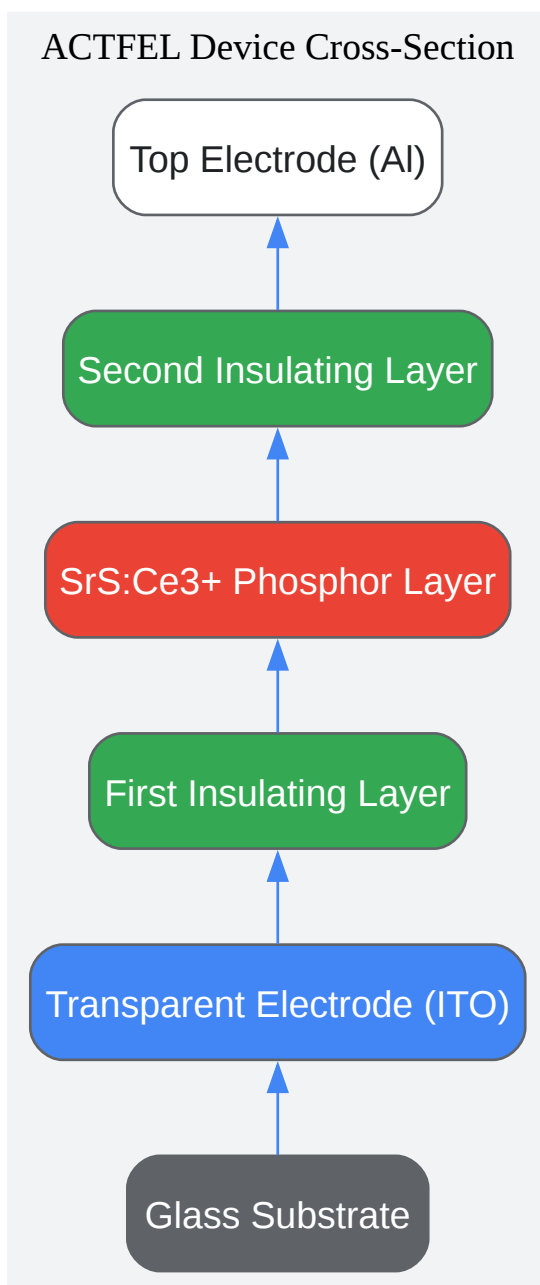
- Deposition Rate: 0.1-0.5 nm/s
- Film Thickness: 500-1000 nm
- Post-Deposition Annealing: The substrate with the deposited phosphor layer is annealed in a furnace under a controlled atmosphere (e.g., Ar or N₂) at 600-800°C for 30-60 minutes to improve the crystallinity and luminescent properties of the phosphor film.
- Deposition of the Second Insulating Layer: A second dielectric layer, identical to the first, is deposited on top of the phosphor layer.
- Deposition of the Top Electrode: An aluminum (Al) top electrode (typically 100-200 nm thick) is deposited onto the second insulating layer, often through a shadow mask to define the active device area.
- Device Encapsulation: To protect the device from moisture and atmospheric degradation, it is typically encapsulated using a glass slide and a UV-curable epoxy.

Visualizations



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Caption: Workflow for the solid-state synthesis of SrS:Eu²⁺ phosphor.



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Caption: Schematic of a typical SrS:Ce³⁺ ACTFEL device structure.

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